

Proper Disposal Procedures: Ethanol, 2-[2-[(4-methylphenyl)methoxy]ethoxy]-

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Compound of Interest

Compound Name: Ethanol, 2-[2-[(4-methylphenyl)methoxy]ethoxy]-
CAS No.: 1688666-21-8
Cat. No.: B3245434

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Executive Summary

Ethanol, 2-[2-[(4-methylphenyl)methoxy]ethoxy]- (systematically identified as Diethylene glycol mono(4-methylbenzyl) ether) is a glycol ether derivative used primarily as a specialized solvent or intermediate in organic synthesis.

Immediate Action Required:

- Classification: Treat as Hazardous Organic Waste (Non-Halogenated).
- Primary Hazard: Combustible liquid with potential for peroxide formation upon prolonged storage (due to the benzyl ether moiety).
- Disposal Method: High-temperature incineration via a licensed hazardous waste contractor. Do not discharge to sewer.

Chemical Identification & Hazard Assessment

Accurate identification is the first step in safety. This compound belongs to the glycol ether family, modified with a lipophilic 4-methylbenzyl group.

Parameter	Details
Chemical Name	Ethanol, 2-[2-[(4-methylphenyl)methoxy]ethoxy]-
Systematic Name	Diethylene glycol mono(4-methylbenzyl) ether
Molecular Formula	C ₁₃ H ₂₀ O ₃
Chemical Family	Glycol Ether / Aromatic Ether
Key Functional Groups	Primary Alcohol (-OH), Ether linkages (-O-), Aromatic Ring
Solubility	Miscible in organic solvents (DCM, Methanol); limited solubility in water compared to unmodified glycol ethers.[1]

Critical Hazards (GHS Classification)

While specific SDS data for this exact derivative may be limited, its structure dictates the following safety profile based on the Glycol Ether and Benzyl Ether class properties:

- **Flammability:** Combustible Liquid (Class IIIB or similar). Flash point likely >93°C (>200°F), but burns vigorously once ignited.
- **Reactivity (CRITICAL):** Contains a benzyl ether linkage. Benzyl ethers are susceptible to autoxidation, forming explosive peroxides upon exposure to air and light over time [1].
- **Health:** Skin and eye irritant.[1] Potential for absorption through skin (characteristic of glycol ethers).[2]

Pre-Disposal Handling & Storage

Before disposal, the integrity of the chemical must be verified to prevent accidents during transport.

Peroxide Testing (Mandatory)

Because this compound contains a benzyl ether moiety, it is a Class B Peroxide Former (concentration hazard).

- Visual Inspection: Check for crystals around the cap or stratification in the liquid. If crystals are present, DO NOT TOUCH. Contact EHS immediately for bomb squad/remote opening.
- Test Strip Verification: If liquid is clear, use a starch-iodide peroxide test strip.
 - < 20 ppm: Safe for standard disposal.
 - > 20 ppm: Must be treated (reduced) before disposal.

Reduction of Peroxides (If Detected)

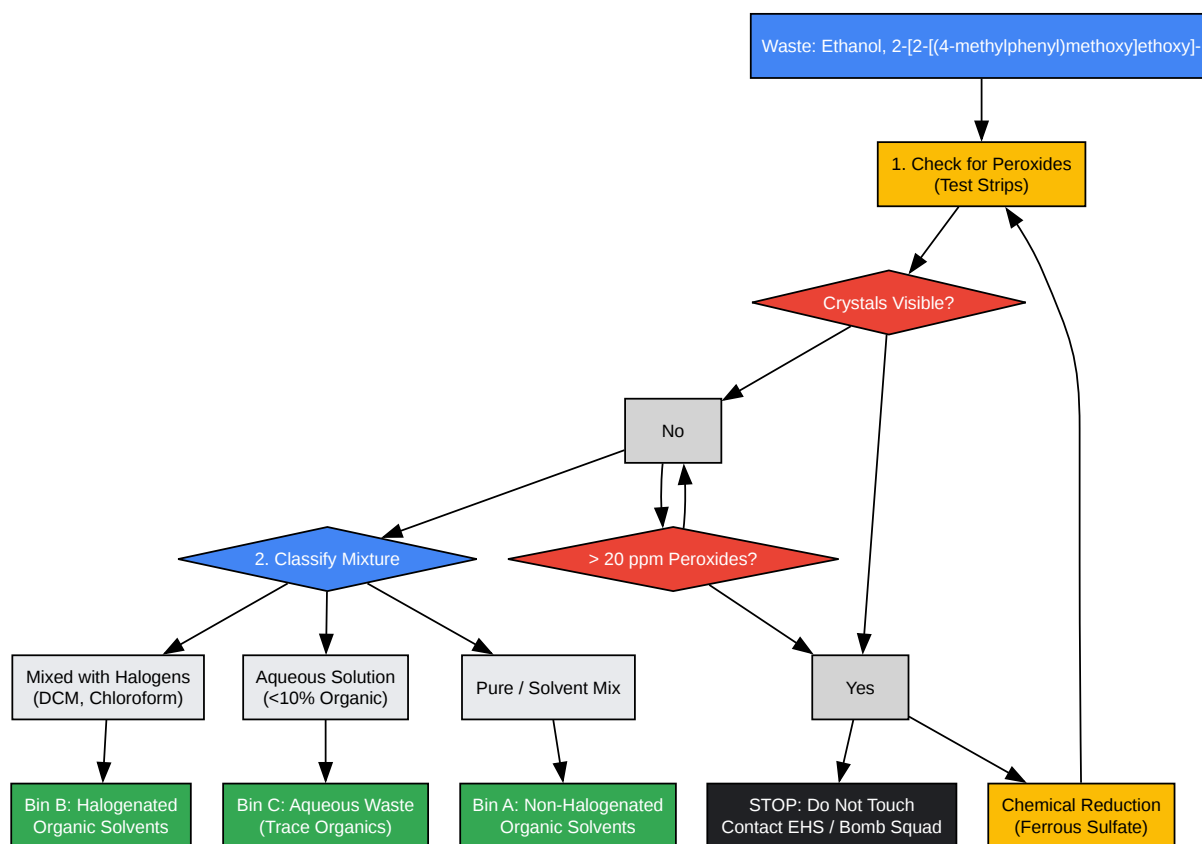
If peroxides are between 20-100 ppm, reduce them immediately:

- Add acidified ferrous sulfate solution or a stoichiometric excess of sodium metabisulfite.
- Stir gently and re-test until peroxides are non-detectable.

Disposal Procedures

Decision Matrix: Waste Stream Selection

Follow this logic to determine the correct waste stream.



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Figure 1: Disposal decision tree ensuring peroxide safety and correct waste stream segregation.

Step-by-Step Disposal Protocol

Step 1: Container Selection

- Use High-Density Polyethylene (HDPE) or Amber Glass containers.

- Do not use metal cans if the waste is acidic or has high water content (corrosion risk).
- Ensure the cap has a chemically resistant liner (PTFE/Teflon).

Step 2: Labeling

Affix a hazardous waste label with the following details:

- Chemical Name: "**Ethanol, 2-[2-[(4-methylphenyl)methoxy]ethoxy]-**" (Do not use abbreviations).
- Constituents: If a mixture, list all solvents (e.g., "90% Acetonitrile, 10% Analyte").
- Hazard Checkboxes: Combustible/Flammable, Irritant, Toxic.

Step 3: Segregation

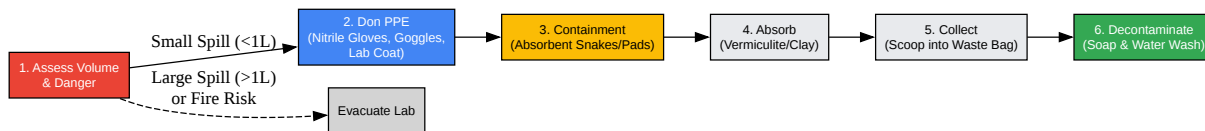
- Segregate from Oxidizers: Keep away from nitric acid, perchloric acid, or hydrogen peroxide waste streams to prevent violent oxidation.
- Segregate from Halogens: Unless mixed experimentally, keep separate from chloroform/DCM to reduce disposal costs (halogenated waste is more expensive to incinerate).

Step 4: Final Disposal

- Transfer the sealed, labeled container to your facility's Central Accumulation Area (CAA).
- The facility must contract a licensed TSDF (Treatment, Storage, and Disposal Facility) for incineration.
- RCRA Status: While not explicitly P- or U-listed, it is regulated as a characteristic hazardous waste (Ignitability D001 if FP < 60°C, or simply generic organic hazardous waste) [2].

Emergency Response: Spills

In the event of a spill, rapid containment is necessary to prevent environmental release.



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Figure 2: Workflow for managing minor laboratory spills of glycol ether derivatives.

Spill Cleanup Kit Requirements:

- Absorbent: Polypropylene pads or vermiculite (inert clay).
- Neutralizer: Not required (pH is typically neutral).
- Solvent Wash: Use simple soap and water for final surface cleaning; avoid using bleach (potential reaction with other organic residues).

References

- Clark, D. E. (2001). Peroxides and Peroxide-Forming Compounds. *Chemical Health and Safety*, 8(5), 12-21. [Link](#)
- U.S. Environmental Protection Agency (EPA). (2024). Resource Conservation and Recovery Act (RCRA) Regulations: Title 40 CFR Part 261.[3] [Link](#)
- National Oceanic and Atmospheric Administration (NOAA). (n.d.). CAMEO Chemicals: Glycol Ethers. [Link](#)

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Sources

- [1. 2-\(2-Methoxyethoxy\)ethanol - Wikipedia \[en.wikipedia.org\]](#)
- [2. hpvchemicals.oecd.org \[hpvchemicals.oecd.org\]](#)
- [3. jmnspecialties.com \[jmnspecialties.com\]](#)
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